

An In-depth Technical Guide to the Physical Characteristics of Silver Citrate

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Compound of Interest

Compound Name: Silver citrate

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This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **silver citrate** ($\text{Ag}_3\text{C}_6\text{H}_5\text{O}_7$). The information presented is intended to support research, development, and quality control activities involving this compound.

Core Physical and Chemical Properties

Silver citrate is an organic silver salt recognized for its antimicrobial properties.^{[1][2]} It typically presents as a white to off-white or light grey crystalline powder.^{[1][2][3][4]} A key characteristic is its sensitivity to light, which can cause the compound to darken over time.^{[3][5]}

Quantitative physical and chemical data for **silver citrate** are summarized in the table below for ease of reference and comparison.

Property	Value
Appearance	White, off-white, to light grey crystalline powder. [1][2][5][6]
Molecular Formula	$C_6H_5Ag_3O_7$ (anhydrous)[2][3][7] or $Ag_3C_6H_5O_7 \cdot xH_2O$ (hydrate)[1]
Molecular Weight	512.70 g/mol (anhydrous basis)[1][2][3][5]
Melting Point	Decomposes at 170 °C.[1][7][8]
Boiling Point	309.6 °C at 760 mmHg.[5][7]
Solubility in Water	Sparingly soluble; 1 part dissolves in approximately 3500 parts of water, which corresponds to about 285 ppm of Ag(I) ions.[3][5][7][9] It is more soluble in boiling water.[3][5][7]
Solubility in other solvents	Very soluble in dilute nitric acid and ammonia.[3][5][7] It can be effectively dissolved in citric acid solutions.[7][9]
CAS Number	126-45-4 (anhydrous)[2][3][5][7], 206986-90-5 (hydrate)[1][6][10]

Experimental Protocols

The characterization of **silver citrate** involves a variety of analytical techniques to determine its identity, purity, structure, and morphology. Below are detailed methodologies for key experiments.

2.1 Synthesis of Silver Citrate

A common method for synthesizing **silver citrate** is through a precipitation reaction.[9][11]

- Objective: To produce solid **silver citrate** from aqueous solutions of a silver salt and a citrate salt.

- Materials: Silver nitrate (AgNO_3), Sodium citrate ($\text{Na}_3\text{C}_6\text{H}_5\text{O}_7$), deionized water, 400 mL beaker, magnetic stirrer, filtration apparatus.
- Procedure:
 - Prepare separate aqueous solutions of silver nitrate and sodium citrate by dissolving stoichiometric amounts of each salt in 100 mL of deionized water. A typical molar ratio is 3:1 for AgNO_3 to sodium citrate.[11]
 - Mix the two solutions in the 400 mL beaker.
 - Stir the mixture magnetically for approximately 30 minutes at room temperature. A white precipitate of **silver citrate** will form.[9]
 - Separate the precipitate from the solution via filtration.
 - Wash the collected solid with deionized water to remove any unreacted reagents.
 - Dry the purified **silver citrate** powder, for instance, at 50°C .[11]

2.2 Characterization Techniques

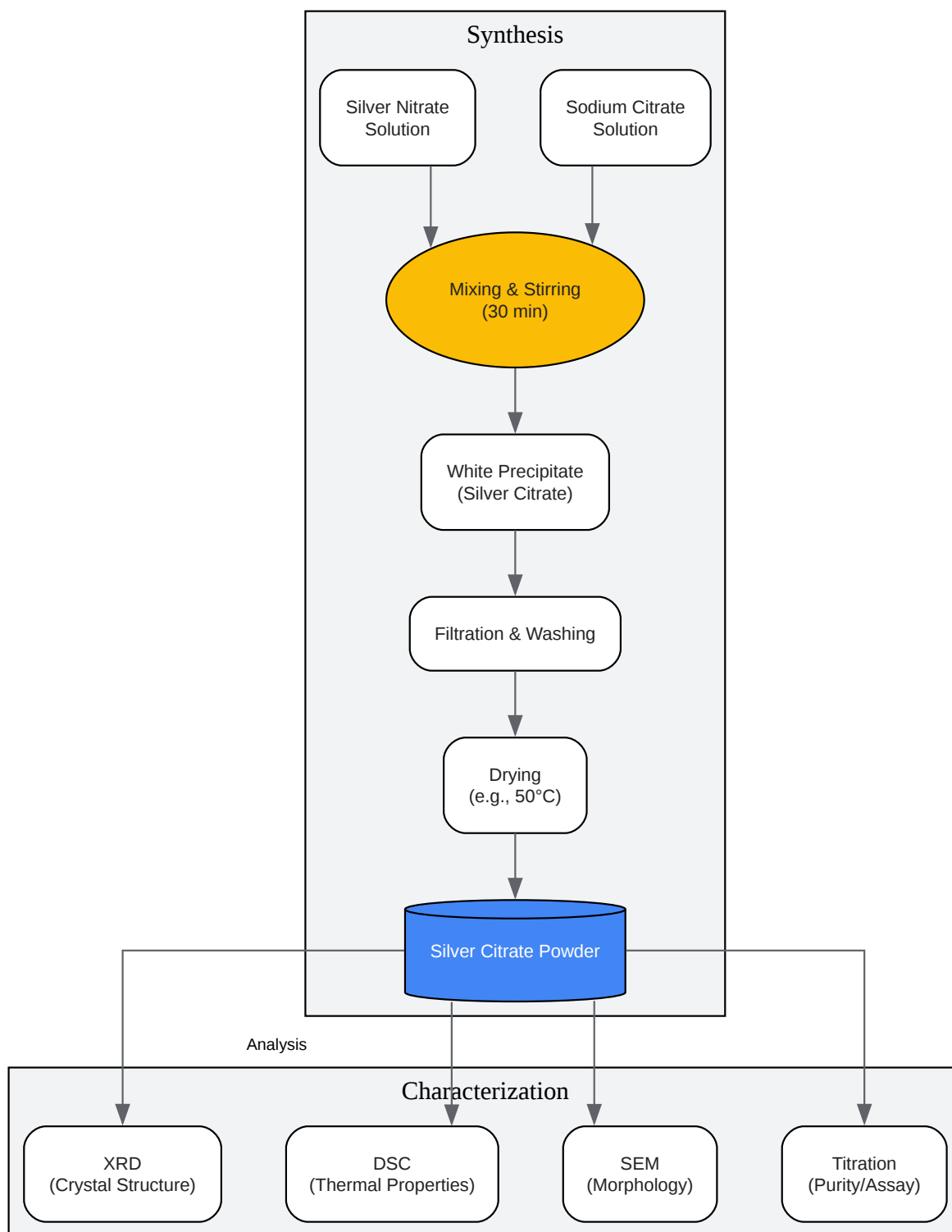
- X-ray Diffraction (XRD): Used to analyze the crystal structure of the synthesized powder. The resulting diffraction pattern provides information on the phase and crystallinity of the material. [9]
- Differential Scanning Calorimetry (DSC): This technique is used to determine the thermal properties, such as the decomposition temperature. The sample is heated at a controlled rate, and the heat flow is measured relative to a reference, revealing thermal transitions.[9]
- Scanning Electron Microscopy (SEM): Provides high-resolution images of the sample's surface morphology, allowing for the characterization of particle shape and size distribution. [9]
- Argentometric Titration: An assay method to determine the silver content. This involves titrating the sample with a standardized solution of potassium thiocyanate (KSCN).[8]

- Karl Fischer Titration: Used to quantify the water content in the hydrated form of **silver citrate**.^[6]

Visualizations

3.1 Experimental Workflow: Synthesis and Characterization of **Silver Citrate**

The following diagram illustrates the typical workflow for the synthesis and subsequent characterization of **silver citrate**.

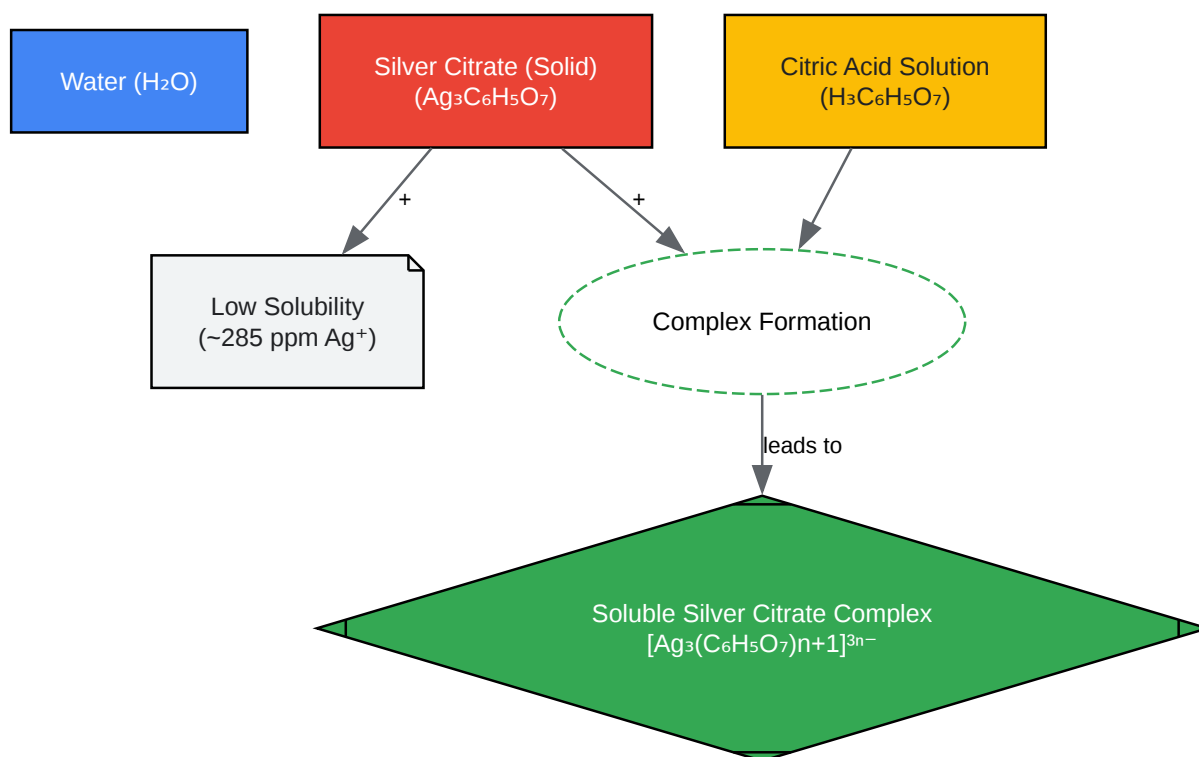


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Caption: Workflow for **Silver Citrate** Synthesis and Characterization.

3.2 Logical Relationship: Dissolution in Citric Acid

Silver citrate's solubility is significantly enhanced in citric acid solutions due to the formation of soluble **silver citrate** complexes.[9] This relationship is crucial for formulating aqueous solutions with higher concentrations of silver ions.



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Caption: Dissolution of **Silver Citrate** in Citric Acid.

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